

Personal protective equipment for handling 4-Hydroxy-3-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzaldehyde

Cat. No.: B041313

[Get Quote](#)

Essential Safety and Handling Guide for 4-Hydroxy-3-nitrobenzaldehyde

This guide provides immediate, essential safety protocols and logistical information for handling **4-Hydroxy-3-nitrobenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Chemical and Physical Properties

4-Hydroxy-3-nitrobenzaldehyde is a dark yellow solid powder.[\[1\]](#) Understanding its physical properties is the first step toward safe handling.

Property	Value
Physical State	Powder Solid [1]
Appearance	Dark yellow [1]
Molecular Formula	C ₇ H ₅ NO ₄
Molecular Weight	167.12 g/mol [2]
Melting Point	139 - 144 °C (282.2 - 291.2 °F) [1]
Storage Temperature	10°C - 25°C [2]

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, other classifications indicate potential risks that necessitate caution.[\[1\]](#) The primary hazards are skin, eye, and respiratory irritation.[\[3\]](#) Therefore, appropriate personal protective equipment is mandatory.

Hazard Statement	Description	Recommended PPE
H315	Causes skin irritation [3]	Gloves & Protective Clothing: Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
H319	Causes serious eye irritation [3]	Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA regulations (29 CFR 1910.133) or European Standard EN166. [1]
H335	May cause respiratory irritation [3]	Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required. [1] However, a NIOSH-approved N95 dust mask is recommended, especially when handling the powder. If exposure limits are exceeded or irritation occurs, a full-face respirator should be used. [4]

Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is critical to ensure laboratory safety.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **4-Hydroxy-3-nitrobenzaldehyde** in a well-ventilated area.[[1](#)] A chemical fume hood is recommended.
- Safety Equipment: Ensure an eyewash station and safety shower are readily accessible.
- Review SDS: Before starting any work, thoroughly review the Safety Data Sheet (SDS).

Step 2: Safe Handling Procedure

- Don PPE: Put on all required PPE as outlined in the table above.
- Avoid Contact: Prevent contact with skin and eyes. Avoid breathing in the dust or vapors.[[1](#)]
- Dispensing: Weigh and handle the solid powder carefully to avoid creating dust.
- Hygiene: Wash hands thoroughly after handling the chemical.[[1](#)] Remove and wash contaminated clothing before reuse.[[1](#)]

Step 3: Storage

- Container: Keep the container tightly closed.[[1](#)]
- Conditions: Store in a dry, cool, and well-ventilated place, ideally between 10°C and 25°C.[[1](#)] [[2](#)] Some sources recommend storing under an inert gas like nitrogen and protecting from light.[[2](#)]
- Incompatibilities: Store away from oxidizing agents.[[1](#)]

Step 4: Spill and Emergency Procedures

Accidental Release (Spill):

- Ensure adequate ventilation and wear all required PPE.[[1](#)]
- Avoid dust formation.[[4](#)]

- Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[\[1\]](#)

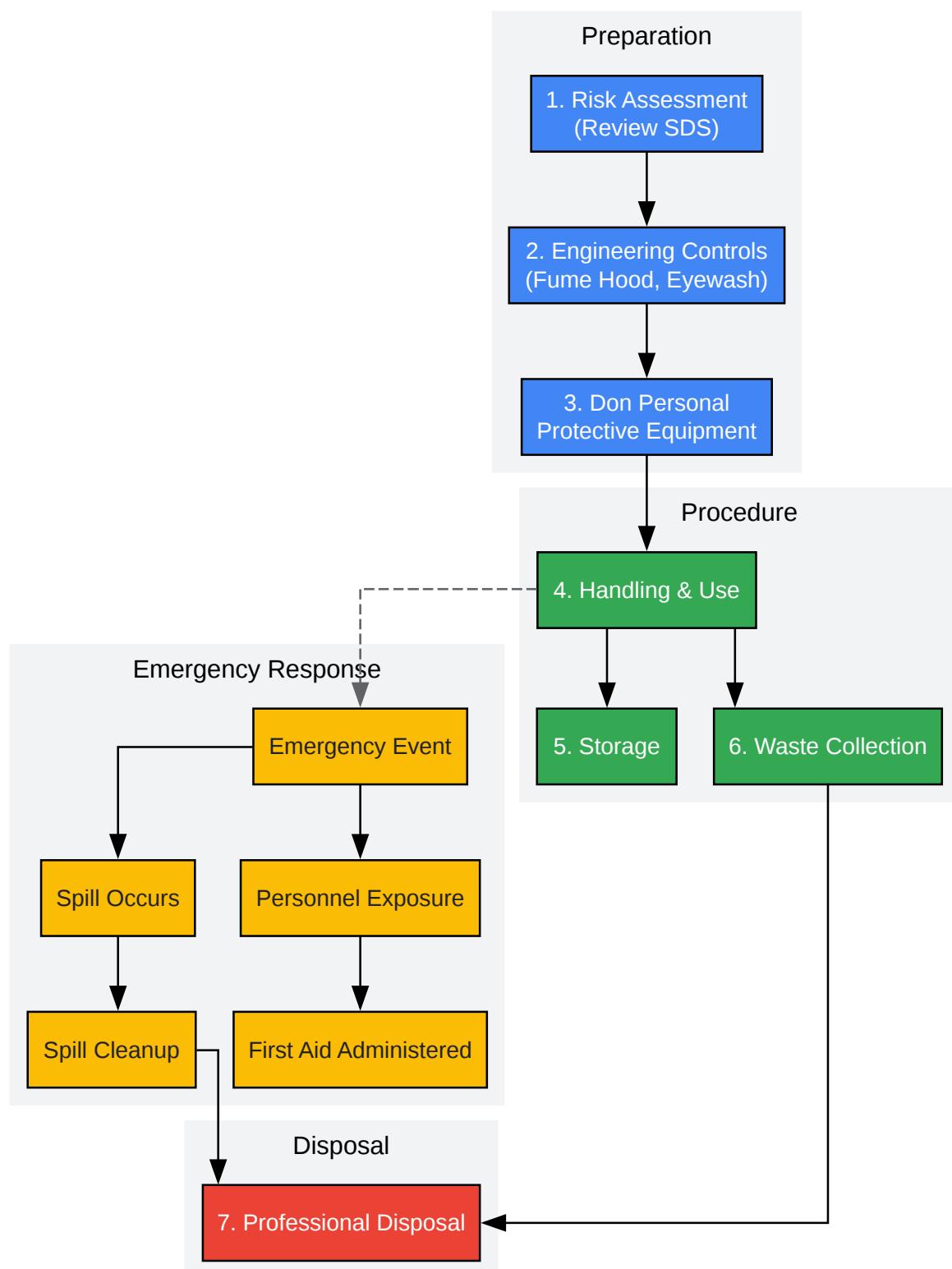
First Aid:

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Wash the affected area immediately with soap and plenty of water, and remove all contaminated clothing. Get medical attention if irritation occurs.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Drink plenty of water and call a physician immediately.[\[1\]](#)

Step 5: Waste Disposal

- Containment: Collect all waste material, including contaminated PPE and cleaning materials, in a suitable, sealed, and clearly labeled container.
- Professional Disposal: All waste containing this chemical should be treated as hazardous waste.[\[5\]](#) Arrange for disposal through a licensed professional waste disposal service.[\[5\]](#)
- Method: The material may be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#) Do not allow the material to enter drains or waterways.[\[5\]](#)

Handling and Safety Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 4-Hydroxy-3-nitrobenzaldehyde | 3011-34-5 | FH32308 [biosynth.com]
- 3. 4-Hydroxy-3-nitrobenzaldehyde | C7H5NO4 | CID 18169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Hydroxy-3-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041313#personal-protective-equipment-for-handling-4-hydroxy-3-nitrobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com